

# (2-Bromo-4,5-difluorophenyl)methanol safety and handling

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## Compound of Interest

Compound Name: (2-Bromo-4,5-difluorophenyl)methanol

Cat. No.: B572633

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## An In-depth Technical Guide to the Safety and Handling of (2-Bromo-4,5-difluorophenyl)methanol

This guide provides comprehensive safety and handling information for (2-Bromo-4,5-difluorophenyl)methanol, intended for researchers, scientists, and professionals in drug development. The following sections detail the hazards, protective measures, and procedures necessary for the safe use of this compound.

## Hazard Identification and Classification

(2-Bromo-4,5-difluorophenyl)methanol is a hazardous chemical that requires careful handling to avoid adverse health effects. The primary hazards are associated with its potential toxicity and irritant properties.

### GHS Hazard Statements:

- Harmful if swallowed, in contact with skin, or if inhaled (H302+H312+H332).
- Causes skin irritation (H315).[1]
- Causes serious eye irritation (H319).[1]
- May cause respiratory irritation (H335).[1]

Signal Word: Warning

Hazard Pictogram:

- Exclamation mark (GHS07)

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **(2-Bromo-4,5-difluorophenyl)methanol** is provided in the table below.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| CAS Number        | 476620-55-0                                      |           |
| Molecular Formula | C <sub>7</sub> H <sub>5</sub> BrF <sub>2</sub> O | [2]       |
| Molecular Weight  | 223.02 g/mol                                     |           |
| Boiling Point     | 75-76 °C   |           |
| Physical Form     | Solid-Powder                                     |           |

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **(2-Bromo-4,5-difluorophenyl)methanol** to minimize exposure.

| PPE Category            | Recommended Specification  | Rationale  |
|-------------------------|--|--|
| Eye and Face Protection | Chemical splash goggles meeting EN166 or equivalent standards.[3] A face shield should be considered for splash-prone activities.[4] | To protect eyes from splashes and airborne particles that can cause serious irritation.[1] |
| Skin Protection         | Chemical-resistant gloves (e.g., nitrile, neoprene).[5] A lab coat must be worn.[4]  | To prevent skin contact, which can be harmful and cause irritation.[1]                     |
| Respiratory Protection  | A NIOSH-approved respirator with appropriate cartridges should be used if ventilation is inadequate or dust is generated.[4][5]      | To prevent inhalation of harmful dust or vapors that may cause respiratory irritation.[1]  |

## Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

### Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3][4]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[6]
- Keep away from heat, sparks, and open flames.[3][7]
- Keep containers tightly closed when not in use.[3][6][7]
- Do not eat, drink, or smoke when using this product.[6]

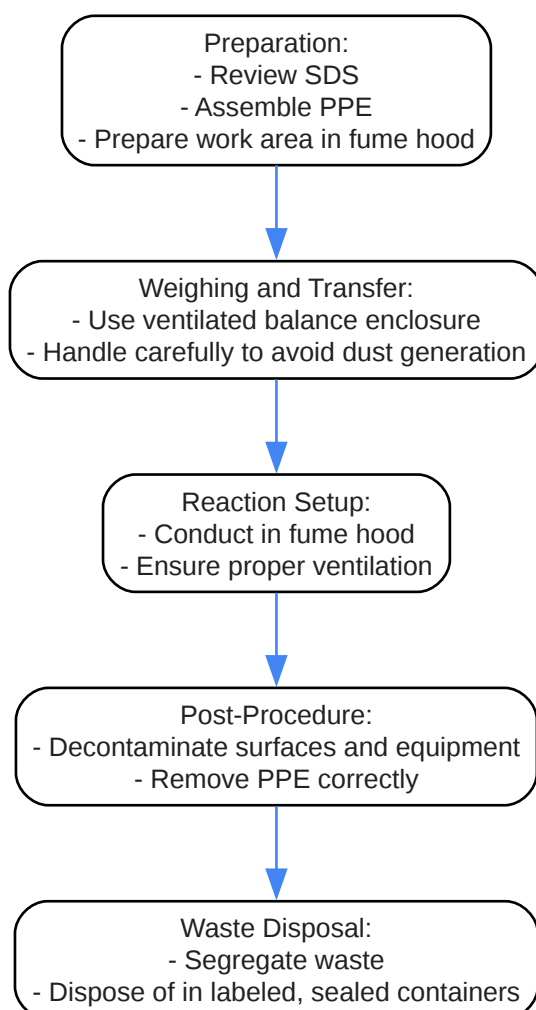
### Storage:

- Store in a cool, dry, and well-ventilated place.[3][7][8]
- Keep containers tightly closed.[3][6][7]
- Store locked up.
- Protect from light.[9]

## Experimental Protocols

### General Handling Workflow

The following diagram illustrates a standard workflow for handling **(2-Bromo-4,5-difluorophenyl)methanol** in a laboratory setting.

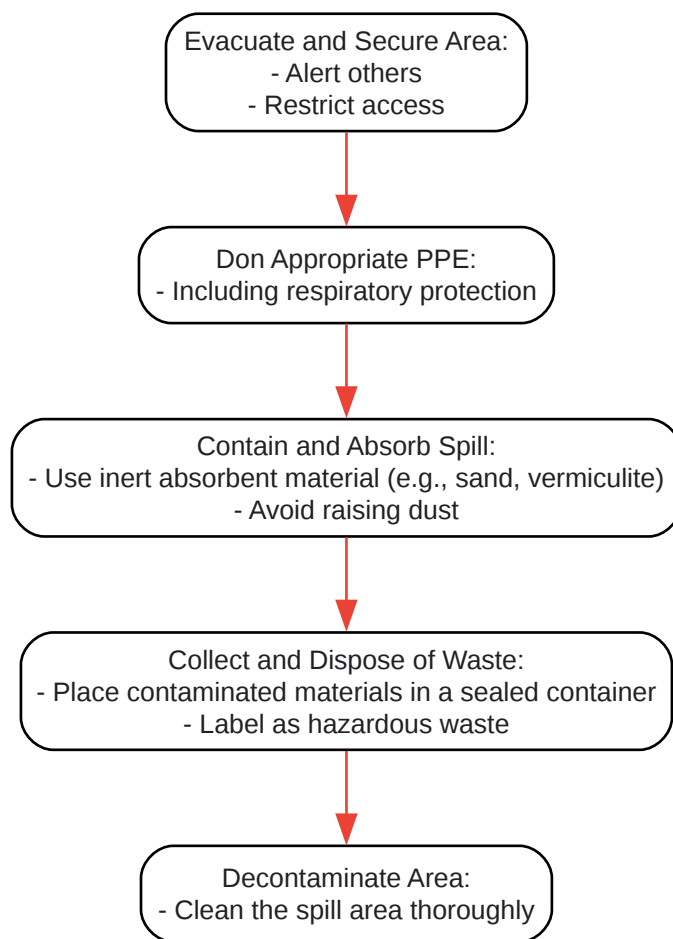


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Caption: General workflow for handling **(2-Bromo-4,5-difluorophenyl)methanol**.

## Spill Response Protocol

In the event of a spill, follow these steps to ensure safe cleanup.



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Caption: Spill response protocol for **(2-Bromo-4,5-difluorophenyl)methanol**.

## First-Aid Measures

In case of exposure, immediate medical attention is necessary.

| Exposure Route | First-Aid Procedure  |
|----------------|--|
| Eye Contact    | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. <a href="#">[3]</a>                                    |
| Skin Contact   | Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur. <a href="#">[3]</a>  |
| Inhalation     | Remove to fresh air. Get medical attention immediately if symptoms occur. If not breathing, give artificial respiration. <a href="#">[3]</a>                           |
| Ingestion      | Clean mouth with water and drink afterwards plenty of water. Do NOT induce vomiting. Get medical attention if symptoms occur. <a href="#">[3]</a> <a href="#">[10]</a> |

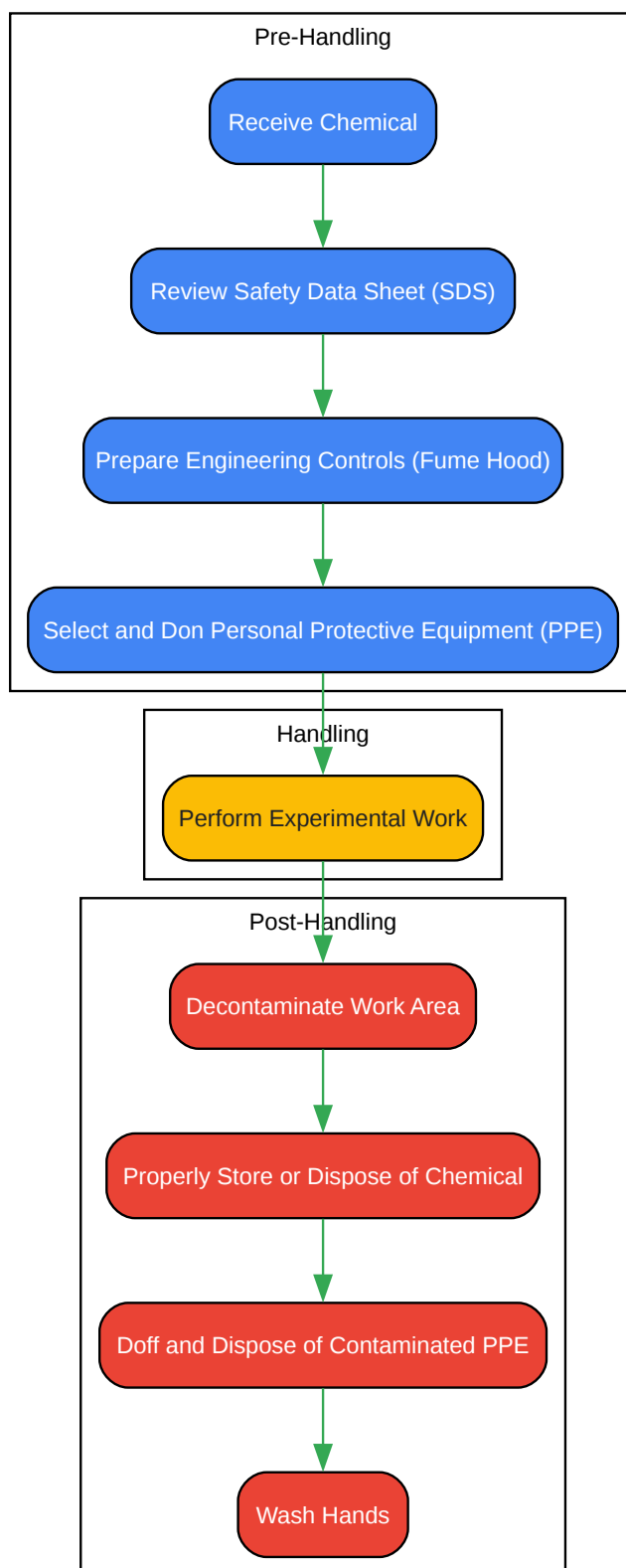
## Disposal Considerations

All waste containing **(2-Bromo-4,5-difluorophenyl)methanol** must be treated as hazardous waste.

- Waste Segregation: Collect solid and liquid waste in separate, clearly labeled, and sealed containers.[\[11\]](#)
- Disposal: Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[3\]](#)[\[6\]](#)[\[7\]](#)

## Logical Relationships in Safety and Handling

The following diagram illustrates the logical flow of safety and handling procedures, from initial receipt to final disposal.



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Caption: Logical flow of safety procedures for handling hazardous chemicals.

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## References

- 1. (2-Bromo-4,5-dimethoxyphenyl)methanol | C<sub>9</sub>H<sub>11</sub>BrO<sub>3</sub> | CID 618887 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Bromo-4,5-difluorobenzyl alcohol 95% | CAS: 1143502-71-9 | AChemBlock [achemblock.com]
- 3. fishersci.com [fishersci.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. 2,6-Difluorobenzyl alcohol(19064-18-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 9. 4-Bromo-2,6-difluorobenzyl alcohol | 162744-59-4 | FB69822 [biosynth.com]
- 10. fishersci.com [fishersci.com]
- 11. benchchem.com [benchchem.com]
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